

# Technical Overview of Dipropyl Ether: Properties and Identification

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## Compound of Interest

Compound Name: *Dipropyl ether*

Cat. No.: B086876

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This document provides essential physicochemical data for **dipropyl ether**, a significant compound in various research and industrial applications. The information is presented to support researchers, scientists, and professionals in drug development and other scientific fields.

## Physicochemical Data

**Dipropyl ether**, also known as propyl ether, is an organic compound with the chemical formula C<sub>6</sub>H<sub>14</sub>O.[1][2][3] Key identifying information is summarized in the table below for quick reference.

Property	Value
CAS Registry Number	111-43-3[1][2][3]
Molecular Weight	102.17 g/mol [1][3]
Molecular Formula	C <sub>6</sub> H <sub>14</sub> O[1][2][3]
Empirical Formula	C <sub>6</sub> H <sub>14</sub> O[1]
EC Number	203-869-6[1]

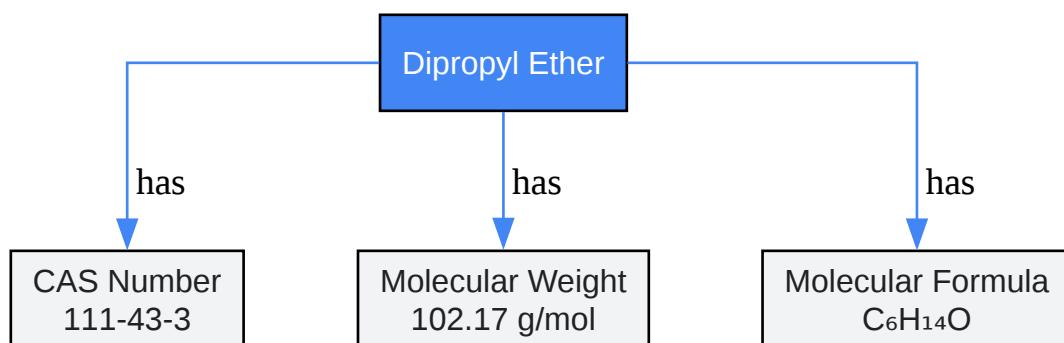
## Experimental Protocols

The determination of the CAS (Chemical Abstracts Service) Registry Number is a standardized process managed by the American Chemical Society. Each number is a unique numerical identifier assigned to a single chemical substance. It is assigned as new substances are identified and entered into the CAS REGISTRY database.

The molecular weight of a compound like **dipropyl ether** is typically determined using mass spectrometry. In this technique, a sample is ionized, and the ions are separated based on their mass-to-charge ratio. This allows for a precise calculation of the molecular mass of the compound. The NIST (National Institute of Standards and Technology) Chemistry WebBook provides a molecular weight of 102.1748 for **dipropyl ether**.<sup>[2][4]</sup>

## Compound Identification Workflow

The logical flow for identifying and characterizing a chemical compound such as **dipropyl ether** involves cross-referencing its various identifiers. The CAS number serves as a universal standard, linking to a wealth of data including its molecular formula and weight.



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Fig. 1: Key identifiers for **dipropyl ether**.

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## References

- 1. Dipropyl ether = 99 111-43-3 [sigmaaldrich.com]
- 2. Di-n-propyl ether [webbook.nist.gov]
- 3. scbt.com [scbt.com]
- 4. Di-n-propyl ether [webbook.nist.gov]
- To cite this document: BenchChem. [Technical Overview of Dipropyl Ether: Properties and Identification]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b086876#cas-number-and-molecular-weight-of-dipropyl-ether\]](https://www.benchchem.com/product/b086876#cas-number-and-molecular-weight-of-dipropyl-ether)

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